

Ethofumesate chemical structure and synthesis pathway

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Compound of Interest

Compound Name: Ethofumesate

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An In-depth Technical Guide to the Chemical Structure and Synthesis of **Ethofumesate**

Introduction

Ethofumesate is a selective systemic herbicide belonging to the benzofuran family, widely utilized for the pre- and post-emergence control of annual grasses and broadleaf weeds in various crops, including sugar beets, turf, and onions.[1][2] Its mode of action involves the inhibition of very-long-chain fatty acid synthesis, which disrupts the growth of meristems, slows cell division, and limits the formation of the waxy cuticle in susceptible plants.[3][4] This document provides a detailed overview of the chemical structure of **ethofumesate** and a comprehensive description of its synthesis pathway, including experimental protocols and quantitative data.

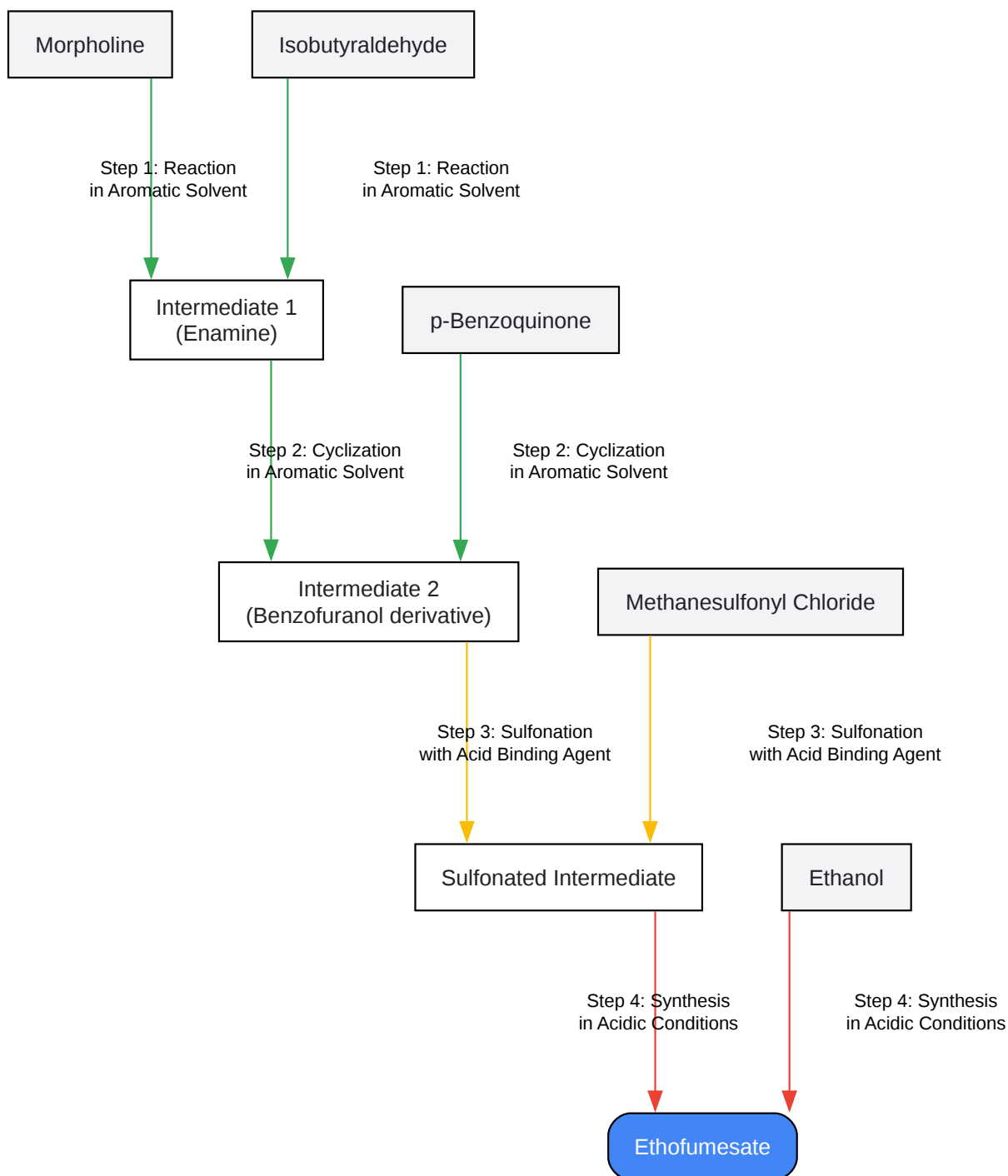
Chemical Structure of Ethofumesate

Ethofumesate, with the IUPAC name (\pm) -2-ethoxy-2,3-dihydro-3,3-dimethylbenzofuran-5-yl methanesulfonate, is a chiral compound that exists as a racemic mixture of two enantiomers.[1] The core of the molecule is a benzofuran ring system.

Identifier	Value
Chemical Formula	C ₁₃ H ₁₈ O ₅ S
IUPAC Name	(2-ethoxy-3,3-dimethyl-2H-1-benzofuran-5-yl) methanesulfonate
CAS Number	26225-79-6
Molecular Weight	286.35 g/mol
Canonical SMILES	<chem>CCOC1C(C2=C(O1)C=CC(=C2)OS(=O)(=O)C(C)C</chem>
InChIKey	IRCMYGHHKLLGHV-UHFFFAOYSA-N

Synthesis Pathway of Ethofumesate

The commercial production of **ethofumesate** is a multi-step process. A common and documented pathway involves the reaction of morpholine with isobutyraldehyde, followed by a cyclization reaction with p-benzoquinone to form the benzofuran core. This intermediate subsequently undergoes sulfonation and reaction with ethanol to yield the final product.



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Caption: Synthesis pathway of **Ethofumesate** from starting materials.

Experimental Protocols and Quantitative Data

The synthesis of **ethofumesate** is typically carried out in a series of sequential reactions. The following protocols are based on a common manufacturing process.

Step 1: Reaction of Morpholine and Isobutyraldehyde

- Methodology: Morpholine and isobutyraldehyde are reacted in an aromatic hydrocarbon solvent such as benzene, toluene, or xylene.
- Data:

Parameter	Value
Reaction Temperature	0 - 120 °C

| Reaction Time | 2 - 10 hours |

Step 2: Cyclization Reaction

- Methodology: The product from Step 1 is reacted with p-benzoquinone in an aromatic solvent to carry out a cyclization reaction, forming the benzofuran ring structure.
- Data:

Parameter	Value
Reaction Temperature	20 - 80 °C

| Reaction Time | 2 - 10 hours |

Step 3: Sulfonation Reaction

- Methodology: The benzofuran derivative from Step 2 undergoes a sulfonation reaction with methanesulfonyl chloride. This reaction is conducted in the presence of an acid-binding agent to neutralize the HCl byproduct. Suitable agents include potassium carbonate, sodium carbonate, ethylenediamine, or triethylamine.

- Data:

Parameter	Value
Reaction Temperature	20 - 80 °C

| Reaction Time | 2 - 16 hours |

Step 4: Final Synthesis with Ethanol

- Methodology: The sulfonated intermediate from Step 3 is reacted with ethanol under acidic conditions (e.g., using hydrochloric acid or sulfuric acid) to generate the final product, **ethofumesate**.
- Data:

Parameter	Value
Reaction Temperature	10 - 80 °C

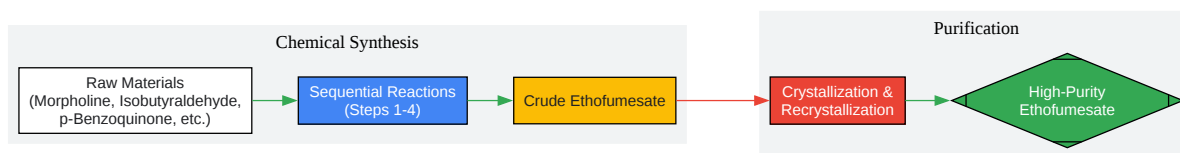
| Reaction Time | 2 - 16 hours |

Purification

- Methodology: The final step in the manufacturing process is the purification of the crude **ethofumesate**. This is typically achieved through crystallization and recrystallization to obtain a product of high purity. Equipment such as reaction vessels designed for high temperatures and pressures, distillation units, and crystallization equipment are essential for this process.

Logical Workflow for Synthesis

The overall workflow from raw materials to the final purified product involves a sequence of chemical transformations followed by physical purification steps.



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Caption: General workflow for the production of **Ethofumesate**.

Conclusion

The synthesis of **ethofumesate** is a well-established chemical process involving several key transformations to construct the benzofuran core and subsequently functionalize it to yield the active herbicide. The process parameters, such as temperature and reaction time, are critical for optimizing the yield and purity of the final product. The detailed understanding of its chemical structure and synthesis pathway is essential for researchers and professionals involved in agrochemical development and manufacturing.

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